

# Essential Safety and Operational Guide for Handling N-Propylaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **N-Propylaniline**

Cat. No.: **B1293793**

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This guide provides immediate and essential safety protocols, logistical information, and operational and disposal plans for the handling of **N-Propylaniline**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazards and Safety Precautions

**N-Propylaniline** is classified as a hazardous chemical.[1][2] Key hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][2][3][4]
- Skin Corrosion/Irritation: Causes skin irritation.[1][2][4]
- Eye Damage/Irritation: Causes serious eye irritation.[1][2][4]
- Organ Toxicity: May cause damage to organs through single or prolonged exposure.[1][2][3]
- Respiratory Irritation: May cause respiratory irritation.[1][4]
- Combustibility: It is a combustible liquid.[3]

It is crucial to handle **N-Propylaniline** in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure.[2][5] Eyewash stations and safety showers must be readily accessible.[1][5]

## Physical and Chemical Properties

The following table summarizes the key quantitative data for **N-Propylaniline**.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N
Molecular Weight	135.21 g/mol <a href="#">[1]</a> <a href="#">[6]</a>
Appearance	Amber to Yellow to Green clear liquid <a href="#">[1]</a> <a href="#">[3]</a>
Odor	Odorless <a href="#">[1]</a>
Boiling Point	220-226 °C (428-439 °F) <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Flash Point	91-103 °C (196-217 °F) <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Density	0.910 - 0.952 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Storage Temperature	2-8°C, protect from light <a href="#">[7]</a>

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **N-Propylaniline** to prevent contact and inhalation.

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene) and a lab coat or other protective clothing to prevent skin exposure. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> Gloves must be inspected before use and disposed of properly after. <a href="#">[9]</a>
Respiratory Protection	If working outside a fume hood or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge. <a href="#">[1]</a> <a href="#">[5]</a> A recommended filter type is for ammonia and organic ammonia derivatives (Type K, Green). <a href="#">[1]</a>

## Operational Plan: Step-by-Step Handling Procedure

- Ensure the work area is clean and uncluttered.
- Verify that a chemical fume hood is operational.
- Confirm the location and functionality of the nearest safety shower and eyewash station.
- Assemble all necessary materials and equipment before handling the chemical.
- Put on all required PPE as specified in the table above.
- Conduct all work with **N-Propylaniline** inside a certified chemical fume hood.[\[5\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[2\]](#)[\[5\]](#)
- Do not breathe vapors or mists.[\[5\]](#)
- Use non-sparking tools to prevent ignition.[\[2\]](#)

- Keep containers tightly closed when not in use.[2][5]
- Wash hands thoroughly after handling, even if gloves were worn.[1][2][5]
- Store in a cool, dry, and well-ventilated area.[2][5]
- Protect from direct sunlight as the substance can be light-sensitive.[1][5]
- Keep away from incompatible materials such as strong oxidizing agents and acids.[1][5]
- Store in a locked-up area accessible only to authorized personnel.[2]

## Emergency and Disposal Plans

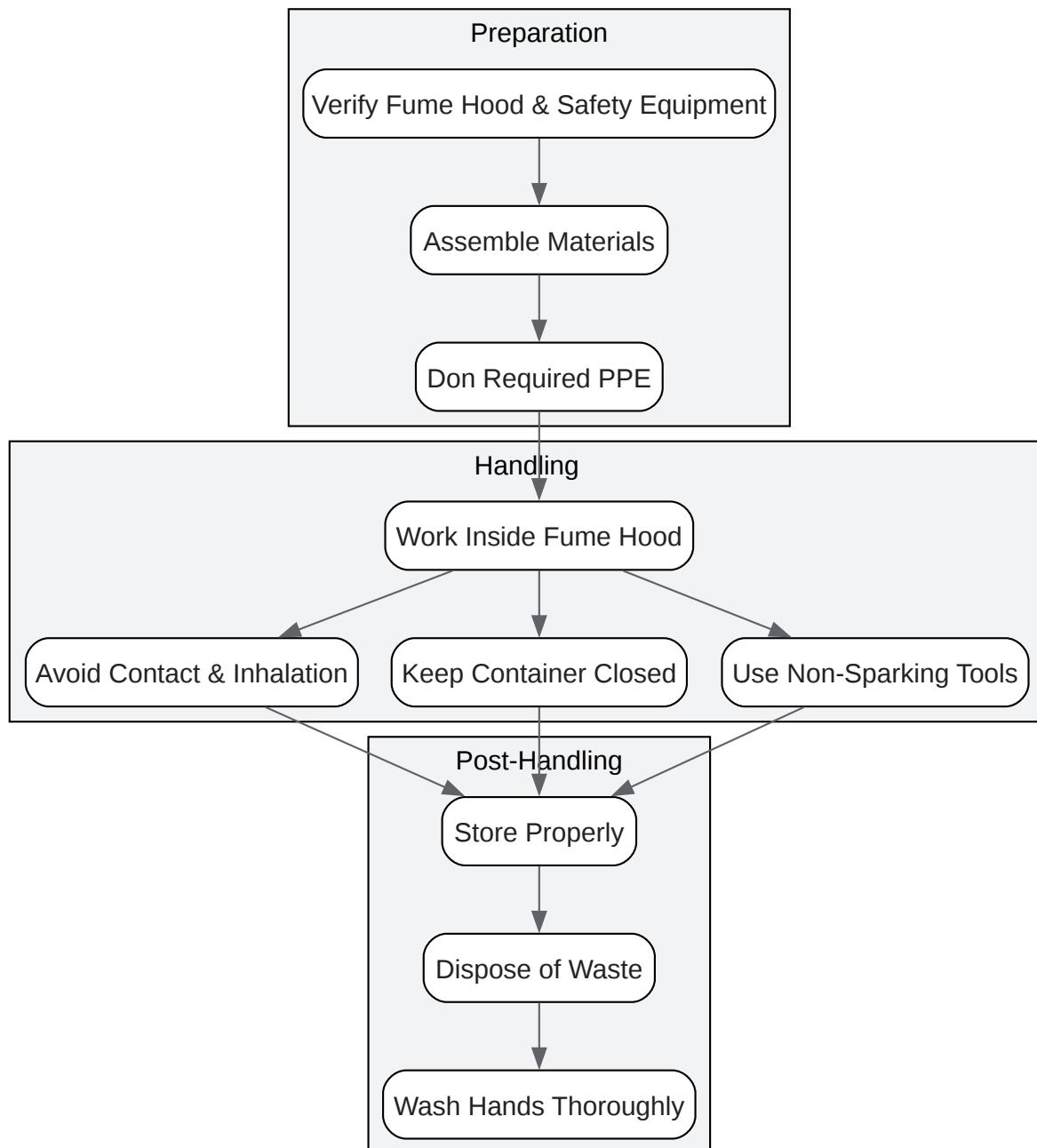
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][2][5]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing all contaminated clothing. Seek medical attention.[1][2][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2][5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1][2][5]
- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[2][5]
- Absorb: Use an inert absorbent material (e.g., sand, silica gel) to soak up the spill.[5]

- Collect: Carefully sweep or scoop up the absorbed material and place it into a suitable, closed container for disposal.[9]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent.
- Dispose: Dispose of the container as hazardous waste according to regulations.[5]

Dispose of **N-Propylaniline** and its container as hazardous waste.[5] This must be done in accordance with all applicable federal, state, and local regulations.[5] Do not dispose of it into the environment.[5] It is recommended to use a licensed disposal company.[9]

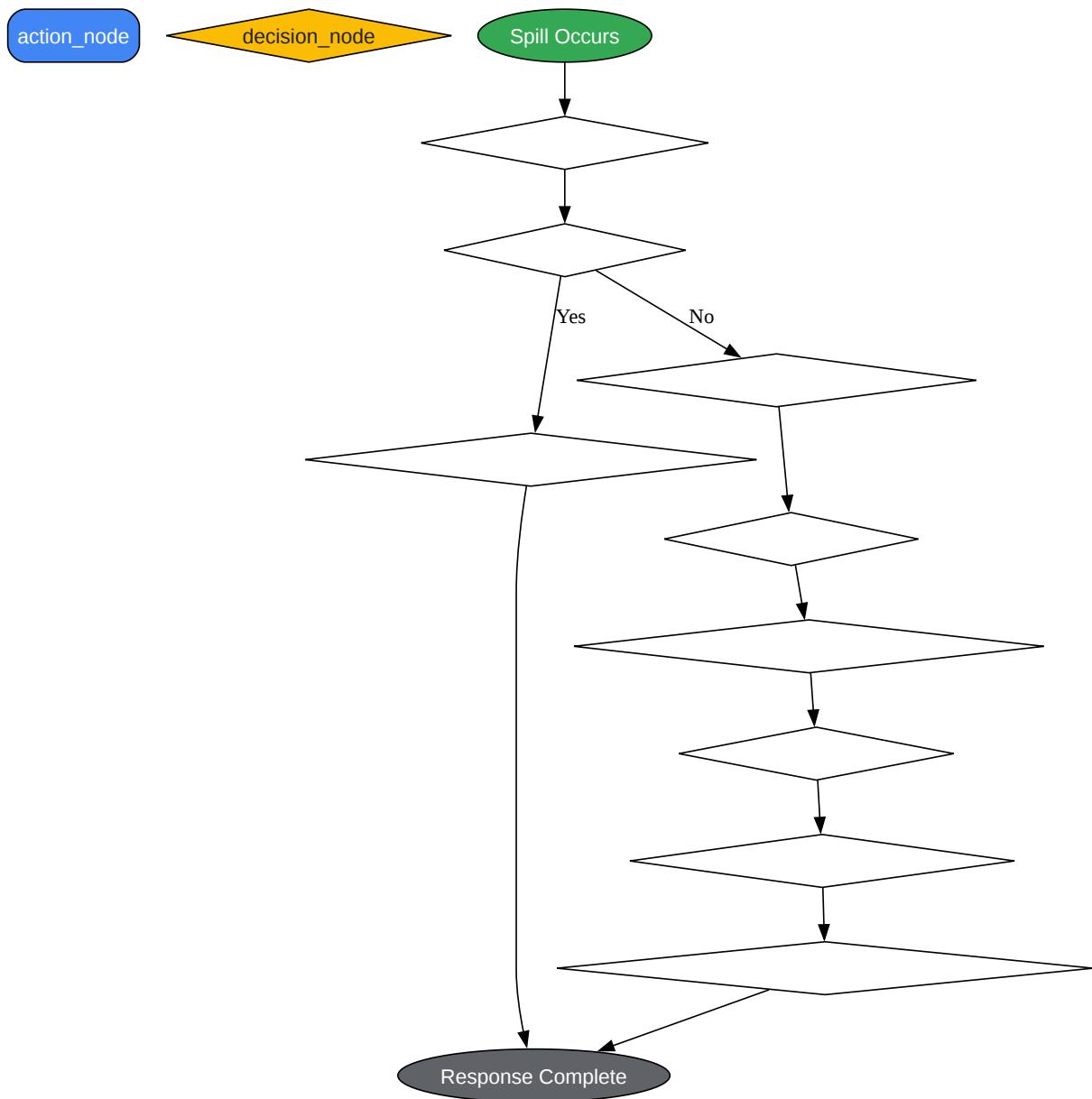
## Visual Workflow Diagrams

The following diagrams illustrate key operational workflows for handling **N-Propylaniline**.



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Caption: Standard Operating Procedure for Handling **N-Propylaniline**.



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Caption: Emergency Response Workflow for an **N-Propylaniline** Spill.

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Address: 3281 E Guasti Rd  
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